

Allyl oct-2-enoate chemical structure and properties

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Compound of Interest

Compound Name: Allyl oct-2-enoate

Cat. No.: B15176338

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An in-depth search for the chemical "**allyl oct-2-enoate**" did not yield specific results, suggesting that this name may be incorrect or not in common use. However, extensive information is available for the closely related compound allyl octanoate, as well as for ethyl trans-2-octenoate, which features the double bond at the second position of the octenoate chain.

This guide will focus on allyl octanoate, providing a comprehensive overview of its chemical structure, properties, and relevant experimental protocols. A summary of ethyl trans-2-octenoate is also included for comparison.

Allyl Octanoate: A Technical Overview

Allyl octanoate (also known as allyl caprylate) is an organic ester valued for its strong, fruity aroma, reminiscent of pineapple and apricot.^[1] This property leads to its primary applications in the flavor and fragrance industries.^[1]

Chemical Structure and Identification

- IUPAC Name: Prop-2-enyl octanoate
- Synonyms: Allyl caprylate, Allyl n-octanoate, 2-Propenyl octanoate, Octanoic acid allyl ester^[1]
- CAS Number: 4230-97-1^[1]

- Chemical Formula: $C_{11}H_{20}O_2$ [1]
- Molecular Weight: 184.28 g/mol [1]

Physicochemical Properties

The physical and chemical properties of allyl octanoate are summarized in the table below.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, fruity, pineapple, apricot	[1]
Melting Point	-58.7 °C	[1]
Boiling Point	87-88 °C @ 6 mmHg	[1]
Flash Point	95 °C (174 °F)	[1][2]
Density	0.872 - 0.880 g/mL at 25 °C	[2]
Refractive Index	1.432 - 1.434 at 20 °C	[2]
Solubility	Insoluble in water; soluble in alcohol and ether	[1][2]
Vapor Pressure	0.054 mmHg at 25 °C (estimated)	[2]

Experimental Protocols

Synthesis of Allyl Octanoate via Esterification

A common method for the synthesis of allyl octanoate is through the Fischer esterification of octanoic acid with allyl alcohol, using an acid catalyst.

- Materials: Octanoic acid, allyl alcohol, sulfuric acid (catalyst), benzene (or another suitable solvent for azeotropic removal of water), sodium bicarbonate solution, anhydrous magnesium sulfate, distillation apparatus.

- Procedure:
 - Combine equimolar amounts of octanoic acid and allyl alcohol in a round-bottom flask.
 - Add a catalytic amount of concentrated sulfuric acid.
 - Add a solvent such as benzene to facilitate the removal of water via a Dean-Stark apparatus.
 - Heat the mixture to reflux. The reaction progress can be monitored by the amount of water collected.
 - Once the reaction is complete, cool the mixture to room temperature.
 - Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acidic catalyst, followed by washing with water.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure.
 - Purify the resulting crude allyl octanoate by vacuum distillation.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

To determine the purity of the synthesized allyl octanoate, GC-MS can be employed.

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
- Carrier Gas: Helium.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.

- Final hold: Hold at 250 °C for 5 minutes.
- Injector Temperature: 250 °C.
- Detector (MS) Settings:
 - Ionization mode: Electron Ionization (EI) at 70 eV.
 - Mass range: m/z 40-400.
- Sample Preparation: Dilute a small amount of the allyl octanoate sample in a suitable solvent (e.g., dichloromethane).
- Analysis: Inject the sample into the GC-MS system. The retention time of the major peak will correspond to allyl octanoate, and the mass spectrum will show its characteristic fragmentation pattern, confirming its identity and purity.

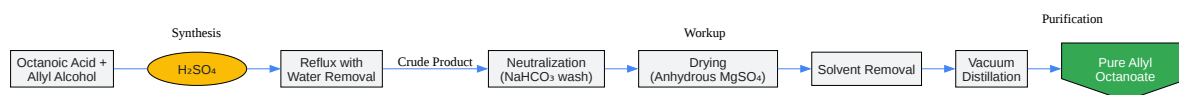
Applications

- Flavor and Fragrance: Widely used as a flavoring agent in foods and beverages and as a fragrance component in perfumes, cosmetics, and personal care products.[\[1\]](#)
- Chemical Intermediate: Serves as a starting material in the synthesis of other organic compounds.[\[1\]](#)

Safety and Handling

Allyl octanoate should be handled with care in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety glasses. It is a flammable liquid and should be stored away from heat and open flames.[\[1\]](#)

Workflow for Synthesis and Purification



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Caption: Synthesis and purification workflow for allyl octanoate.

Alternative Compound: Ethyl trans-2-octenoate

For reference, here is a summary of the properties of ethyl trans-2-octenoate, which has the double bond at the position indicated in your original query.

Property	Value	Reference
CAS Number	7367-82-0	
Chemical Formula	C ₁₀ H ₁₈ O ₂	
Molecular Weight	170.25 g/mol	
Appearance	Colorless liquid	
Boiling Point	222 °C	
Density	0.883 g/mL at 25 °C	
Refractive Index	1.4410 at 20 °C	
Organoleptic Profile	Fatty, green, fruity	

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References

- 1. Allyl Octanoate (4230-97-1) | Supplier & Exporter [chemicalbull.com]
- 2. allyl octanoate, 4230-97-1 [thegoodscentcompany.com]
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